

Navigating the Safe Disposal of (-)-Catechin Gallate in a Laboratory Setting

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Compound of Interest

Compound Name: (-)-Catechin gallate

CAS No.: 130405-40-2

Cat. No.: B1663601

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. **(-)-Catechin gallate**, a flavanol found in green tea, requires specific procedures for its disposal to mitigate potential hazards and environmental impact. This guide provides essential safety information and a step-by-step disposal plan.

Hazard Identification and Safety Precautions

(-)-Catechin gallate is classified as causing skin irritation, serious eye irritation, and potential respiratory irritation.[1][2][3] Adherence to prescribed safety precautions is crucial to minimize exposure risks.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.	P264: Wash all exposed external body areas thoroughly after handling. [4] P280: Wear protective gloves, protective clothing, eye protection and face protection. [4] P302+P352: IF ON SKIN: Wash with plenty of soap and water. [1] P332+P313: If skin irritation occurs, get medical advice/attention. [1] P362+P364: Take off contaminated clothing and wash it before reuse. [1]
Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation.	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact

lenses, if present
and easy to do.
Continue rinsing.
[1] P337+P313:
If eye irritation
persists, get
medical
advice/attention.
[1]

P261: Avoid
breathing
dust/fumes.[4]
P271: Use only
outdoors or in a
well-ventilated
area.[4]
P304+P340: IF
INHALED:
Remove victim to
fresh air and
keep at rest in a
position
comfortable for
breathing.[1]
P312: Call a
POISON
CENTER or
doctor/physician
if you feel unwell.
[1]

Specific Target
Organ Toxicity
(Single
Exposure,
Category 3)

GHS07

Warning

H335: May
cause respiratory
irritation.

Storage and
Disposal

P403+P233:
Store in a well-
ventilated place.
Keep container
tightly closed.[4]
P405: Store
locked up.[4]

P501: Dispose of contents/container to authorised hazardous or special waste collection point in accordance with any local regulation.[4]

Experimental Protocols: Spill Management and Disposal

Accidental Release Measures

In the event of a spill, immediate and appropriate action is necessary to contain the substance and prevent exposure.

- Minor Spills (Dry):
 - Avoid generating dust.[4]
 - Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a dust respirator.[4]
 - Use dry clean-up procedures.[4]
 - Carefully sweep or vacuum the spilled material.[4]
 - Place the collected material into a clean, dry, sealable, and properly labeled container for disposal.[4]
- Minor Spills (Wet):
 - Wear appropriate PPE.
 - Absorb the spill with inert material (e.g., sand, vermiculite).

- Shovel or vacuum the material into a labeled container for disposal.[4]
- Wash the spill area with copious amounts of water and prevent runoff into drains.[4]
- Major Spills:
 - Alert personnel in the area and contact emergency services, informing them of the location and nature of the hazard.[4]
 - Control personal contact by wearing appropriate protective clothing.[4]
 - Prevent the spillage from entering drains or water courses.[4]
 - Follow the procedures for minor spills for clean-up.

Proper Disposal Protocol

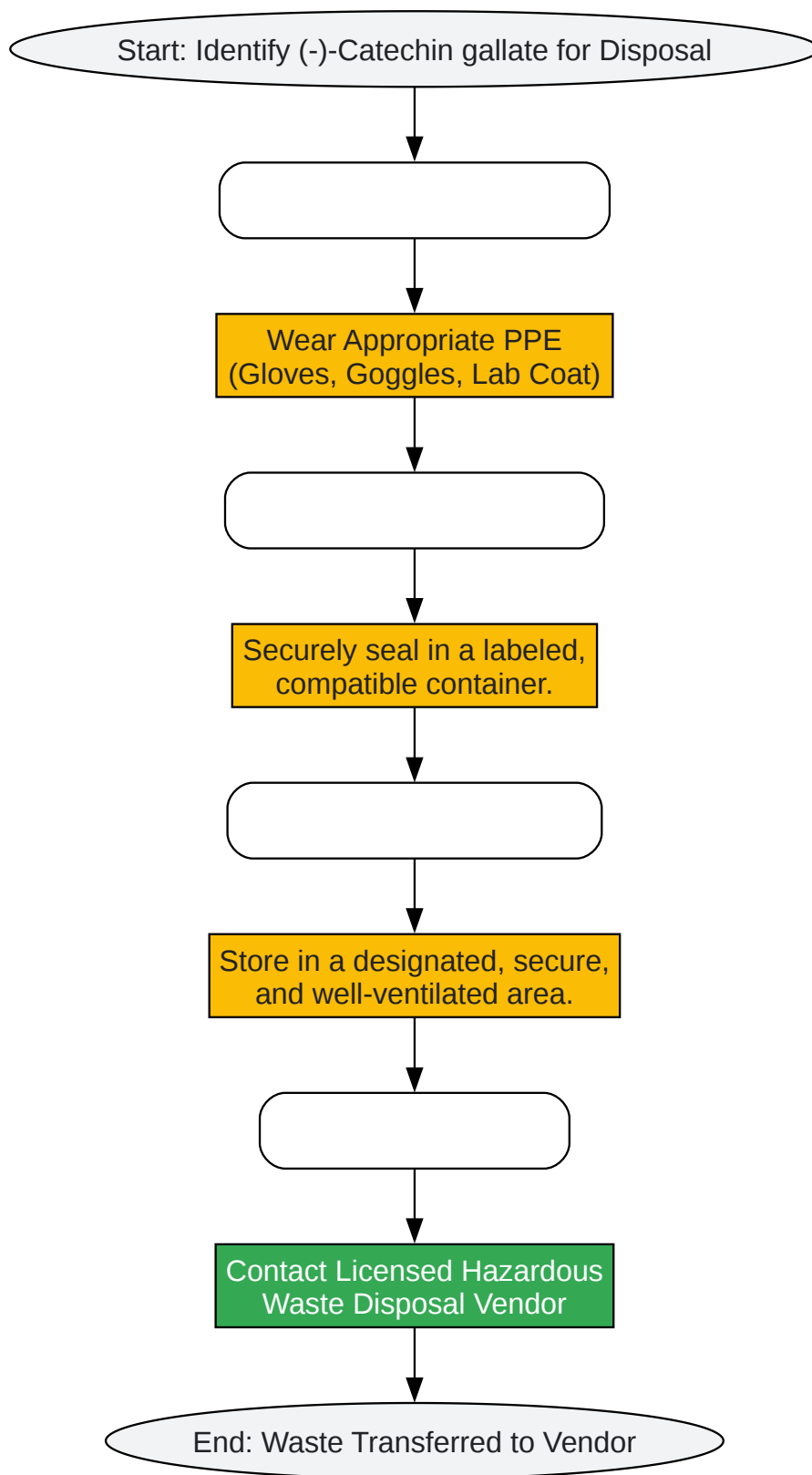
The disposal of **(-)-Catechin gallate** and its containers must be handled in accordance with local, state, and federal regulations.[1] It should not be disposed of with household garbage.[2]

- Waste Identification: Identify the waste as **(-)-Catechin gallate**. Note its hazardous properties (skin, eye, and respiratory irritant).
- Containerization:
 - Leave the chemical in its original container if possible.
 - If transferring, use a clean, dry, and sealable container that is compatible with the chemical.
 - Do not mix with other waste materials.
 - Label the container clearly with "**(-)-Catechin gallate**" and the appropriate hazard warnings.
- Storage: Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials. Keep the container tightly closed.[4]
- Disposal:

- Arrange for disposal through a licensed hazardous waste disposal company.
- Provide the disposal company with the Safety Data Sheet (SDS) for **(-)-Catechin gallate**.
- Handle uncleaned, empty containers as you would the product itself.

Disposal Workflow Diagram

The following diagram illustrates the decision-making and action process for the proper disposal of **(-)-Catechin gallate**.



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Caption: Disposal workflow for **(-)-Catechin gallate**.

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